

Section 1: Mechanistic Comparison of Linker Classes

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Compound of Interest

Compound Name: Mal-PEG2-oxyamine (TFA)

Cat. No.: B12364754

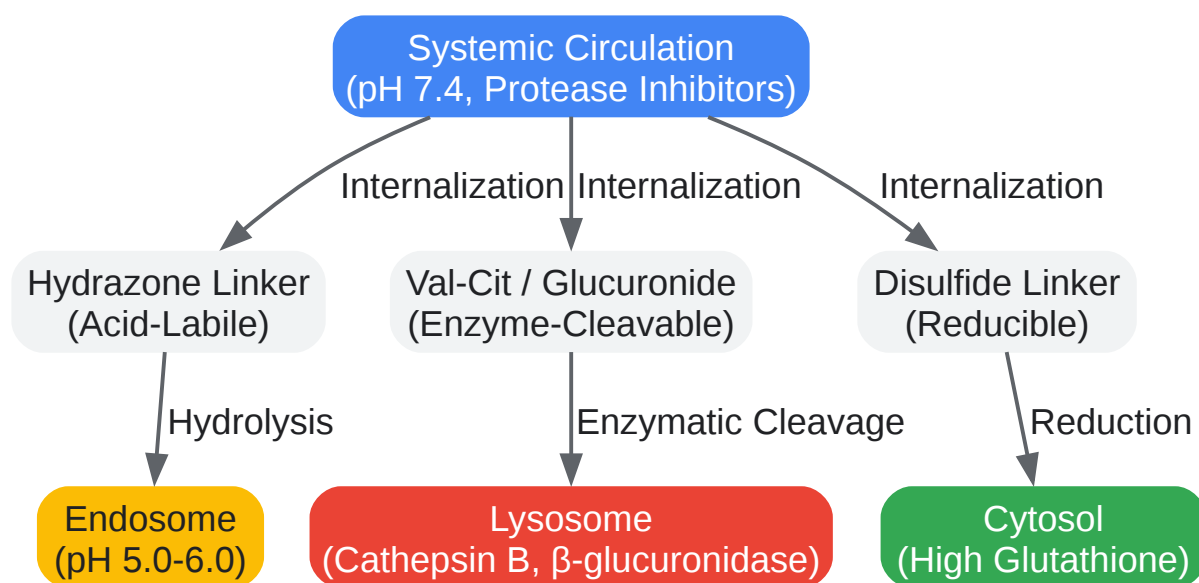
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The choice of linker chemistry dictates the mechanism of payload release and heavily influences the systemic half-life of the ADC[1].

- **Acid-Labile Linkers (Hydrazones):** Designed to exploit the pH differential between the bloodstream (pH 7.4) and the endosomal/lysosomal compartments (pH 5.0–6.0)[1]. While historically significant (e.g., Mylotarg), hydrazones exhibit limited plasma stability, often leading to non-specific payload release in circulation[1][2].
- **Reducible Linkers (Disulfides):** These linkers rely on the high intracellular concentration of glutathione compared to the bloodstream[3]. Their stability is moderate, as serum thiols can cause premature reduction over extended circulation times.
- **Protease-Cleavable Linkers (Val-Cit, Val-Ala):** Dipeptide linkers like Valine-Citrulline (Val-Cit) and Valine-Alanine (Val-Ala) are highly stable in serum due to the presence of serum protease inhibitors and unsuitable pH conditions for cleavage[1]. Upon internalization, they undergo rapid hydrolysis by lysosomal proteases like Cathepsin B[1]. Val-Cit linkers have been shown to be over 100 times more stable than hydrazone linkers in human plasma[2].
- **Enzyme-Cleavable Linkers (Glucuronides):** Incorporating a hydrophilic sugar group, these linkers are cleaved by lysosomal β -glucuronidase[2]. Recent advancements include tandem-

cleavage linkers (glucuronide-modified dipeptides) that sterically protect the dipeptide from degradation in circulation, resulting in superior in vivo stability and tolerability compared to standard mono-cleavage linkers[4].

- **Non-Cleavable Linkers (Thioethers):** These rely on the complete lysosomal degradation of the monoclonal antibody to release the payload[1]. They offer the highest serum stability but require the payload to remain active despite the attached amino acid adduct.



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Logical relationship of ADC linker cleavage mechanisms across cellular compartments.

Section 2: Comparative Serum Stability Data

The following table synthesizes quantitative stability expectations across different linker classes based on industry benchmarks.

Linker Class	Cleavage Trigger	Example Linker	Relative Serum Stability	Clinical Example
Acid-Labile	pH < 6.0 (Endosome)	Hydrazone	Low (t1/2 ~ 48-72h)	Gemtuzumab ozogamicin
Reducible	Glutathione (Cytosol)	Disulfide (SPDB)	Moderate	Mirvetuximab soravtansine
Protease-Cleavable	Cathepsin B (Lysosome)	Val-Cit-PABC	High	Brentuximab vedotin
Enzyme-Cleavable	β -glucuronidase	Glucuronide	Very High	-
Non-Cleavable	mAb Degradation	Thioether (SMCC)	Very High	Trastuzumab emtansine

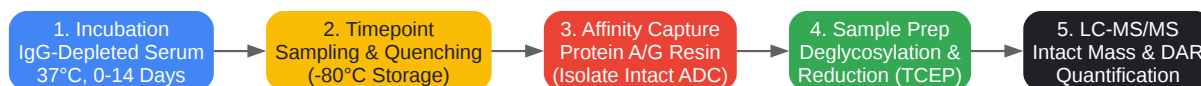
Section 3: Experimental Protocol: In Vitro Serum Stability Assay

To objectively evaluate linker stability, we employ a robust in vitro assay that monitors the Drug-to-Antibody Ratio (DAR) over time.

Causality & Experimental Design Choices:

- **Matrix Selection:** We utilize IgG-depleted serum (human, cynomolgus monkey, or murine)[5][6]. Why? Endogenous IgGs in standard serum will saturate the Protein A/G resin during the affinity capture step, preventing the isolation of the formulated ADC.
- **Incubation Window:** ADCs are incubated for up to 14 days[7]. Why? ADCs exhibit long systemic half-lives. A 14-day window is required to accurately model slow deconjugation kinetics, such as the retro-Michael de-alkylation of maleimide groups[8].
- **Analytical Readout:** We use LC-MS/MS for intact mass analysis rather than a simple anti-payload ELISA[6][7]. Why? Standard ELISA cannot easily distinguish between a DAR 4 and

a DAR 2 species; it only confirms the presence of some payload. LC-MS/MS provides a high-resolution quantitative distribution of all DAR species over time.



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Step-by-step experimental workflow for evaluating ADC serum stability in vitro.

Step-by-Step Methodology:

- Preparation: Dilute the formulated ADC to a final concentration of 0.1 mg/mL in IgG-depleted serum[6].
- Incubation: Incubate the mixture at 37°C with gentle agitation to simulate physiological hemodynamics[6].
- Timepoint Sampling: Extract aliquots at predetermined timepoints (e.g., Day 0, 1, 3, 7, and 14). Immediately quench the reaction by flash-freezing the samples and storing them at -80°C[6].
- Affinity Capture: Thaw samples and purify the ADC using Protein A/G magnetic beads. Elute the captured ADC using 100 mmol/L glycine (pH 2.5) and immediately neutralize[6].
- Sample Processing (Optional but Recommended): To simplify MS spectra, deglycosylate the antibody using PNGase F. For light/heavy chain analysis, reduce the interchain disulfides using 50 mmol/L TCEP for 10 minutes at 37°C[6].
- LC-MS/MS Analysis: Inject the processed samples into a high-resolution mass spectrometer (e.g., Q-TOF). Deconvolute the raw spectra to quantify the relative abundance of each DAR species (DAR 0 to DAR 8) and calculate the average DAR at each timepoint[6][7].

Section 4: Advanced Considerations in Linker Stability

Beyond the cleavable sequence itself, the conjugation chemistry bridging the linker to the antibody plays a critical role. For instance, conventional maleimide-cysteine linkages are susceptible to retro-Michael reactions in serum, transferring the payload to reactive thiols on human serum albumin (HSA)[8][9]. Transitioning to site-specific conjugation or utilizing bromoacetamide linkers has been shown to drop deconjugation rates from 8% to <0.2% over 72 hours in vitro, aligning with improved pharmacokinetic profiles in vivo[8]. Furthermore, increasing linker hydrophilicity (e.g., via PEGylation or glucuronide incorporation) prevents ADC aggregation, which is a major driver of rapid clearance by the reticuloendothelial system[2][3].

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